

analytical methods for 2-Nitropyridin-4-ol characterization

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Compound of Interest

Compound Name: 2-Nitropyridin-4-ol

CAS No.: 101654-28-8

Cat. No.: B008485

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An In-Depth Technical Guide to the Analytical Characterization of 2-Nitropyridin-4-ol

For researchers, scientists, and professionals in drug development, the unambiguous characterization of heterocyclic intermediates like **2-Nitropyridin-4-ol** is a cornerstone of robust chemical synthesis and quality control. This molecule, with its polar functional groups—a hydroxyl and a nitro group—on a pyridine scaffold, presents unique analytical challenges that necessitate a multi-technique approach for comprehensive evaluation.^{[1][2]} The presence of the nitro group, a strong electron-withdrawing group, and the amphoteric nature of the hydroxylated pyridine ring significantly influence its chemical and physical properties, which in turn dictates the optimal analytical strategies.

This guide provides an in-depth comparison of key analytical methodologies for the characterization of **2-Nitropyridin-4-ol** (CAS: 101654-28-8, Formula: C₅H₄N₂O₃, MW: 140.098 g/mol).^[1] We will move beyond simple procedural lists to explore the causality behind experimental choices, ensuring each protocol is a self-validating system for generating reliable and reproducible data.

Chromatographic Purity and Separation: HPLC Strategies

High-Performance Liquid Chromatography (HPLC) is the quintessential tool for assessing the purity of **2-Nitropyridin-4-ol** and for monitoring reaction progress. The key challenge lies in retaining and resolving this polar, ionizable compound from potential starting materials, by-products, and degradants. The choice between Reversed-Phase (RP-HPLC) and Hydrophilic Interaction Liquid Chromatography (HILIC) is a critical decision driven by the analyte's polarity. [\[3\]](#)

Reversed-Phase HPLC (RP-HPLC)

RP-HPLC remains the workhorse of pharmaceutical analysis. For a polar compound like **2-Nitropyridin-4-ol**, achieving adequate retention on a nonpolar stationary phase (like C18) requires careful mobile phase optimization.

Causality Behind Method Choices:

- **Stationary Phase:** A C18 column is chosen for its versatility. However, due to the compound's polarity, a column with end-capping or one designed for polar analytes (e.g., "Aqua" or "T3" type phases) is preferable to minimize peak tailing caused by interactions between the basic pyridine nitrogen and residual silanols on the silica support.
- **Mobile Phase:** A low pH mobile phase is crucial. By adding an acid like phosphoric acid or formic acid, the pyridine nitrogen is protonated. This single, consistent ionic state prevents peak splitting and sharpens the peak shape. Acetonitrile is a common organic modifier, and a gradient elution is often necessary to separate impurities with a wide polarity range. [\[4\]](#)
- **Detection:** The presence of the nitropyridine chromophore makes UV detection highly effective. A photodiode array (PDA) detector is recommended to confirm peak purity spectrally and to identify related substances by their UV spectra. The detection wavelength should be set near the compound's maximum absorbance, likely in the 254 nm region or higher, characteristic of nitroaromatic systems. [\[5\]](#)

Experimental Protocol: RP-HPLC

- **System Preparation:**

- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV at 255 nm.[\[4\]](#)
- Sample Preparation:
 - Accurately weigh and dissolve approximately 1 mg of **2-Nitropyridin-4-ol** in 10 mL of a 50:50 mixture of water and acetonitrile (or mobile phase A).
 - Filter the solution through a 0.45 µm syringe filter prior to injection.
- Gradient Elution:
 - 0-2 min: 5% B
 - 2-15 min: Linear gradient from 5% to 70% B.
 - 15-17 min: Hold at 70% B.
 - 17.1-20 min: Return to 5% B and re-equilibrate.
- Injection: Inject 5-10 µL of the prepared sample.

Hydrophilic Interaction Liquid Chromatography (HILIC)

For highly polar compounds that show poor retention in RP-HPLC, HILIC is a powerful alternative. It utilizes a polar stationary phase and a mobile phase with a high concentration of organic solvent.

Causality Behind Method Choices:

- Mechanism: In HILIC, a water-enriched layer is adsorbed onto the polar stationary phase. Partitioning of the polar analyte from the organic-rich mobile phase into this aqueous layer is the primary retention mechanism. This is ideal for **2-Nitropyridin-4-ol**.
- Advantages: HILIC offers orthogonal selectivity to RP-HPLC, meaning it separates compounds based on different properties (hydrophilicity vs. hydrophobicity). This can be invaluable for resolving impurities that co-elute in a reversed-phase system.[\[3\]](#)

Comparison of HPLC Methods

Parameter	Reversed-Phase HPLC (RP-HPLC)	Hydrophilic Interaction Liquid Chromatography (HILIC)
Stationary Phase	Nonpolar (e.g., C18, C8)	Polar (e.g., bare silica, amide, diol)
Mobile Phase	High aqueous content	High organic content (>70% ACN)
Primary Retention	Hydrophobic interactions	Partitioning into an adsorbed water layer
Advantages	Robust, widely used, good for a broad polarity range.	Excellent retention for very polar compounds, orthogonal to RP. [3]
Challenges	Poor retention for 2-Nitropyridin-4-ol, potential for peak tailing.	Longer equilibration times, sensitivity to water content in sample diluent.

Structural Elucidation: Spectroscopic Techniques

Spectroscopy provides the definitive structural fingerprint of the molecule. A combination of NMR, IR, and UV-Vis spectroscopy is essential for unambiguous confirmation.[\[6\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise molecular structure.

Expert Insights & Expected Spectra:

- ^1H NMR: The pyridine ring protons will appear as distinct signals in the aromatic region (typically δ 7.0-9.0 ppm). Due to the substitution pattern, we expect three aromatic protons. The electron-withdrawing nitro group will deshield adjacent protons, shifting them downfield. The proton ortho to the nitro group will likely be the most downfield. The hydroxyl proton will appear as a broad singlet, and its chemical shift will be highly dependent on the solvent and concentration.
- ^{13}C NMR: Five distinct carbon signals are expected for the pyridine ring. The carbon bearing the nitro group (C2) and the carbon bearing the hydroxyl group (C4) will be significantly affected, with their chemical shifts providing key structural information. SpectraBase data for the related 2-Nitropyridine shows aromatic carbons in the δ 120-150 ppm range, which serves as a useful reference.^[7]
- Solvent Choice: A deuterated polar aprotic solvent like DMSO- d_6 is ideal. It readily dissolves the polar analyte, and the acidic OH proton will exchange with residual water in the solvent, appearing as a broad, identifiable peak.^[6]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Nitropyridin-4-ol** in 0.7 mL of DMSO- d_6 in a standard 5 mm NMR tube.^[6]
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire the spectrum with a standard pulse sequence. Key parameters include a sufficient number of scans for a good signal-to-noise ratio and an appropriate relaxation delay.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans is required due to the low natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.

Expected Characteristic Bands:

- O-H Stretch: A broad band in the region of 3200-3500 cm^{-1} is expected for the hydroxyl group, indicative of hydrogen bonding.
- N-O Stretch (Nitro Group): Two strong, sharp bands are characteristic of the nitro group: an asymmetric stretch around 1520-1560 cm^{-1} and a symmetric stretch around 1340-1380 cm^{-1} .^[8]
- C=C and C=N Stretches (Aromatic Ring): Multiple bands in the 1400-1600 cm^{-1} region.
- C-H Aromatic Stretch: Bands appearing above 3000 cm^{-1} .

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Instrument Preparation: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid **2-Nitropyridin-4-ol** sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact and record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).^[6]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern, confirming the elemental composition and offering further structural clues.

Expert Insights & Expected Data:

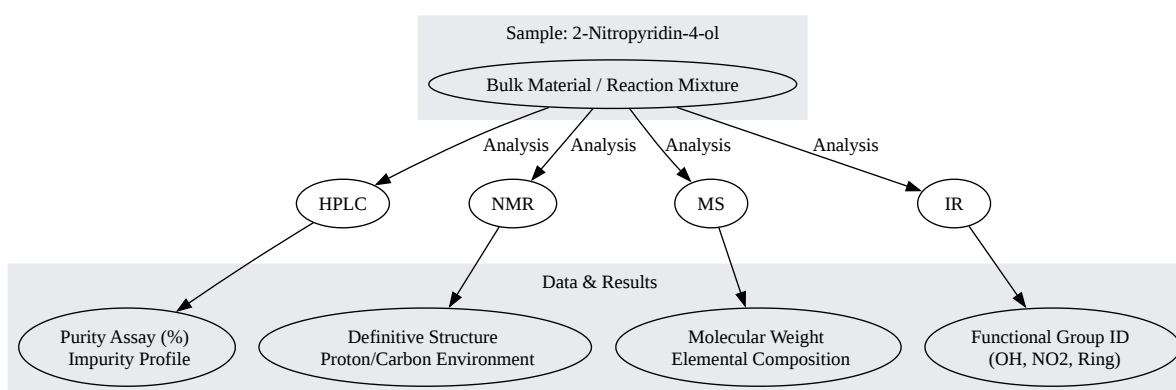
- Ionization Technique: Electrospray Ionization (ESI) is the preferred method due to the compound's polarity and the presence of ionizable sites (hydroxyl group and pyridine nitrogen). It is a soft ionization technique that will likely yield a strong protonated molecular ion $[\text{M}+\text{H}]^+$.
- Expected Molecular Ion: For the formula $\text{C}_5\text{H}_4\text{N}_2\text{O}_3$, the monoisotopic mass is 140.0222 Da. In positive ion mode ESI-MS, a prominent peak at m/z 141.0295 corresponding to $[\text{C}_5\text{H}_5\text{N}_2\text{O}_3]^+$ is expected.^[1]

- Fragmentation: The fragmentation pattern can be diagnostic. Common fragmentation pathways for nitropyridines include the loss of NO₂ (46 Da) and NO (30 Da). The loss of CO from the hydroxylated ring is also possible.

Experimental Protocol: LC-MS

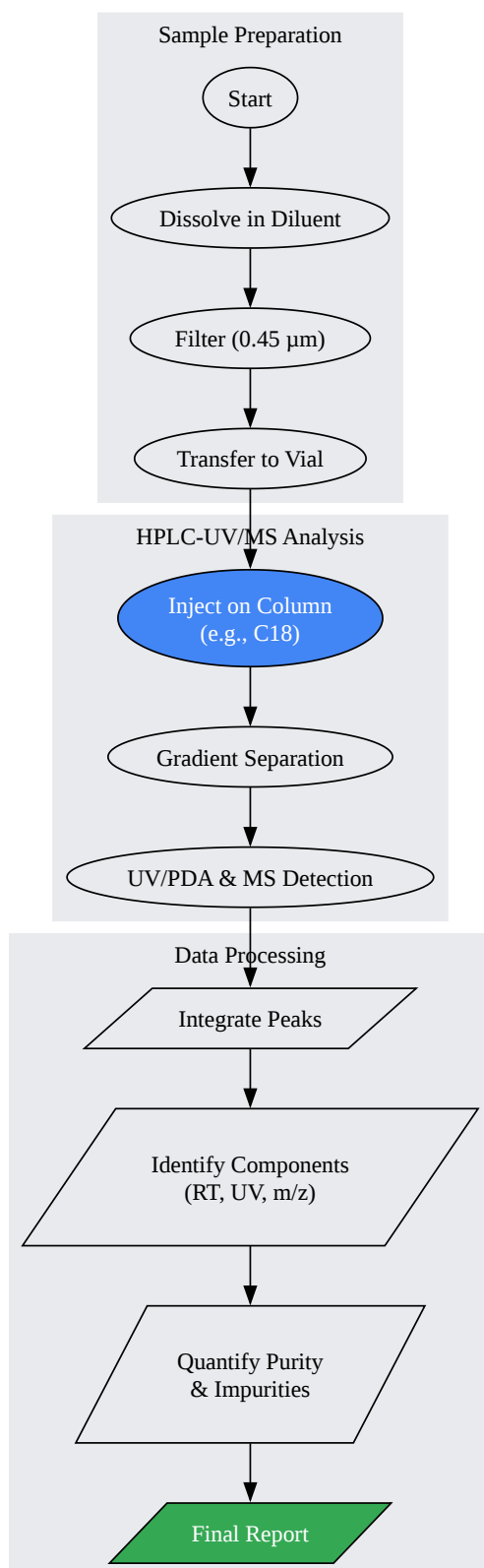
- System: Couple the HPLC system described in Section 1.1 to a mass spectrometer equipped with an ESI source.
- Mobile Phase: Use a volatile buffer like formic acid or ammonium acetate instead of phosphoric acid to ensure compatibility with the MS detector.
- MS Acquisition: Acquire data in positive ion mode over a mass range of m/z 50-300.
- Data Analysis: Identify the molecular ion peak [M+H]⁺ in the mass spectrum corresponding to the HPLC peak of **2-Nitropyridin-4-ol**. Analyze the tandem MS (MS/MS) spectrum of the molecular ion to confirm its fragmentation pattern.^[9]

Visualizing the Analytical Workflow



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Caption: General workflow for the comprehensive characterization of **2-Nitropyridin-4-ol**.



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Caption: Step-by-step workflow for HPLC analysis of **2-Nitropyridin-4-ol**.

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